

physical properties of glyceryl monomethacrylate

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Compound of Interest

Compound Name: 2,3-Dihydroxypropyl methacrylate

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An In-depth Technical Guide to the Physical Properties of Glyceryl Monomethacrylate

Introduction

Glyceryl monomethacrylate (GMA) is a hydrophilic monomer that possesses both a methacrylate group and hydroxyl functionalities.^{[1][2]} This bifunctional nature makes it a versatile building block in polymer chemistry, enabling the creation of materials with tailored properties such as hydrophilicity, adhesion, and cross-linking capabilities.^{[1][2]} GMA is particularly significant in the development of biomedical materials, including hydrogels for drug delivery and soft contact lenses, as well as in the formulation of hydrophilic coatings, adhesives, and sealants.^{[1][2][3]} This guide provides a comprehensive overview of the core physical properties of glyceryl monomethacrylate, intended for researchers, scientists, and professionals in drug development.

Core Physical Properties

The physical characteristics of glyceryl monomethacrylate are crucial for its handling, processing, and application in various fields. The following table summarizes its key quantitative physical properties.

Property	Value	Conditions
Molecular Weight	160.17 g/mol	
Density	1.1150 g/cm ³	20.0 °C
	1.2 ± 0.1 g/cm ³	
Boiling Point	95 - 97 °C	0.067 hPa
	310.3 ± 32.0 °C	760 mmHg
Melting Point	< -10 °C	
Refractive Index	1.47	
	1.476	
Viscosity (Dynamic)	203 mPa·s	20 °C
	45.5 mPa·s	40 °C
Solubility in Water	Miscible (1000 g/L)	20 °C, pH 5.4 - 5.7
Partition Coefficient (log Kow)	-0.12	23 °C, pH 6.2
Vapor Pressure	0.000625 hPa	25 °C
Flash Point	> 100 °C	Closed cup

Experimental Protocols

The determination of the physical properties of glyceryl monomethacrylate follows standardized experimental protocols, many of which are outlined by the Organisation for Economic Co-operation and Development (OECD) guidelines.

Density

The density of liquid substances like glyceryl monomethacrylate is commonly determined using the ASTM D1298 method.^[4] This protocol involves the use of a hydrometer to measure the relative density of the liquid, which can then be converted to density.

Viscosity

The dynamic viscosity of glyceryl monomethacrylate was determined according to OECD Guideline 114.^[5] This method typically employs a rotational viscometer, which measures the torque required to rotate a spindle in the fluid at a constant speed. The viscosity is then calculated from the torque, the spindle's geometry, and the rotational speed.

Solubility in Water

The water solubility was established using OECD Guideline 105.^{[4][5]} This guideline describes several methods for determining the solubility of a substance in water, including the flask method, the elution column method, and the slow-stirring method. For a substance that is miscible with water, this is typically determined by visual inspection of mixing different proportions of the substance with water.

Partition Coefficient (n-octanol/water)

The partition coefficient (log K_{ow}) was determined following OECD Guideline 107.^{[4][5]} This value, which indicates the lipophilicity of a substance, is typically measured using the shake-flask method. This involves dissolving the substance in a mixture of n-octanol and water, allowing the two phases to separate, and then measuring the concentration of the substance in each phase.

Boiling Point

The boiling point at reduced pressure was determined from literature data.^{[5][6]} For the boiling point at atmospheric pressure, a calculated value is often provided.^[7] It is noted that glyceryl monomethacrylate cannot be distilled at normal pressure without decomposition.^{[5][6]}

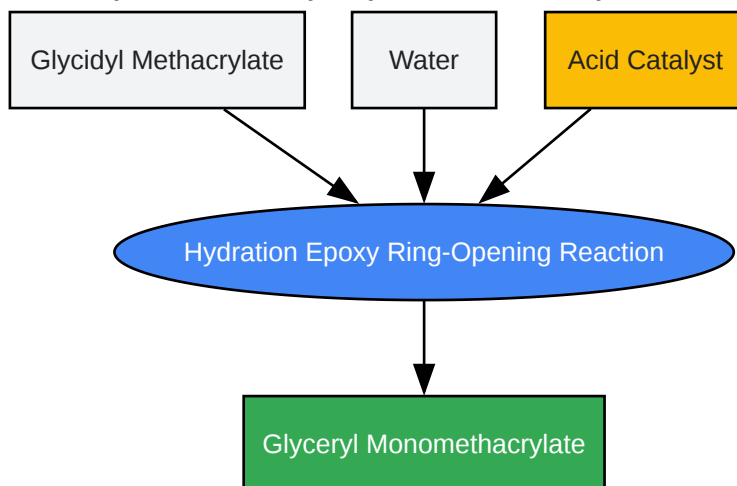
Flash Point

The flash point was determined using the closed-cup method as described in Directive 92/69/EEC, A.9.^{[4][6]} This method involves heating the substance in a closed container and introducing an ignition source at regular temperature intervals to determine the lowest temperature at which the vapors will ignite.

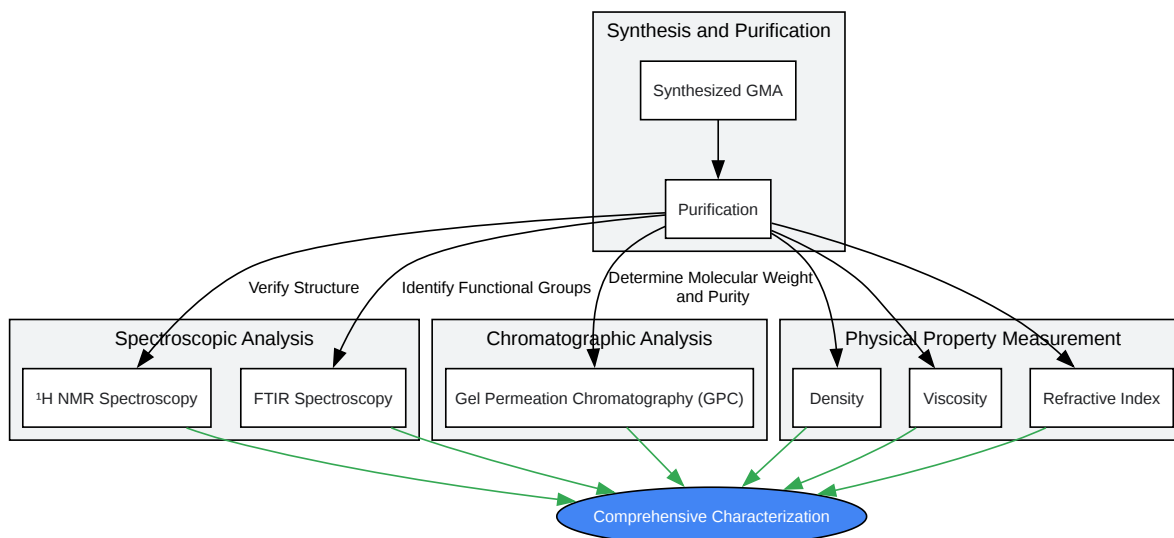
Synthesis and Characterization Workflow

The following diagrams illustrate the synthesis of glyceryl monomethacrylate and a general workflow for its characterization.

Synthesis of Glyceryl Monomethacrylate



Characterization Workflow for Glyceryl Monomethacrylate

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